

4-Chloro-2-cyclopentylphenol molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-cyclopentylphenol

CAS No.: 13347-42-7

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An In-Depth Technical Guide to 4-Chloro-2-cyclopentylphenol

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2-cyclopentylphenol**, a halogenated phenolic compound with established germicidal properties. This document delves into its molecular structure, physicochemical characteristics, and a proposed synthetic pathway via Friedel-Crafts alkylation. While detailed experimental spectroscopic data is not widely available in the public domain, this guide presents predicted spectral analyses and discusses the general mechanisms of antimicrobial action attributed to this class of compounds. Safety, handling, and toxicological information are also summarized to provide a complete profile for laboratory and research applications. This guide is intended to serve as a foundational

resource for researchers in chemistry, microbiology, and drug development who are interested in the properties and potential applications of alkylated chlorophenols.

Introduction and Background

4-Chloro-2-cyclopentylphenol, historically known by the trade name Dowicide 9, belongs to the class of halogenated phenols. These compounds have long been recognized for their potent antimicrobial activities. The introduction of a chlorine atom and a cyclopentyl group to the phenol scaffold significantly modulates its physicochemical and biological properties, particularly its lipophilicity and, consequently, its efficacy as a germicide.

Phenolic compounds, in general, exert their antimicrobial effects through non-specific mechanisms, primarily involving the disruption of microbial cell membranes, leading to the leakage of intracellular contents and inhibition of essential enzymes. The increased lipophilicity of **4-Chloro-2-cyclopentylphenol**, conferred by the cyclopentyl substituent, is thought to enhance its ability to partition into the lipid-rich bacterial membrane, thereby increasing its potency.

This guide aims to consolidate the available technical information on **4-Chloro-2-cyclopentylphenol**, providing a detailed resource for its synthesis, characterization, and safe handling.

Molecular Structure and Chemical Formula

4-Chloro-2-cyclopentylphenol is a disubstituted phenol with a chlorine atom at the para-position (C4) and a cyclopentyl group at the ortho-position (C2) relative to the hydroxyl group.

- Chemical Name: **4-Chloro-2-cyclopentylphenol**[\[1\]](#)
- Synonyms: 2-Cyclopentyl-4-chlorophenol, Dowicide 9[\[1\]](#)
- CAS Number: 13347-42-7[\[1\]](#)
- Molecular Formula: C₁₁H₁₃ClO[\[1\]](#)
- Molecular Weight: 196.67 g/mol [\[1\]](#)
- Canonical SMILES: C1CCC(C1)C2=C(C=CC(=C2)Cl)O[\[1\]](#)

- InChI Key: LZUKCYHMDVGDBK-UHFFFAOYSA-N

Caption: 2D representation of **4-Chloro-2-cyclopentylphenol**.

Physicochemical Properties

The physicochemical properties of **4-Chloro-2-cyclopentylphenol** are summarized in the table below. It is important to note that some of these values are predicted and may differ slightly from experimentally determined values.

Property	Value	Source
Physical State	Not definitively reported, likely a liquid or low-melting solid	General observation
Boiling Point	247.6 °C at 760 mmHg	[1]
Flash Point	103.6 °C	[1]
Density	1.204 g/cm ³	[1]
Vapor Pressure	0.0161 mmHg at 25 °C	[1]
pKa (Predicted)	9.93 ± 0.43	[1]
LogP (Predicted)	3.703	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]

Synthesis of 4-Chloro-2-cyclopentylphenol

A plausible and widely used method for the synthesis of 2-alkylphenols is the Friedel-Crafts alkylation of the corresponding phenol. In the case of **4-Chloro-2-cyclopentylphenol**, this would involve the reaction of 4-chlorophenol with a cyclopentylating agent, such as cyclopentanol, cyclopentene, or a cyclopentyl halide, in the presence of a Lewis acid or Brønsted acid catalyst.

Proposed Reaction Scheme

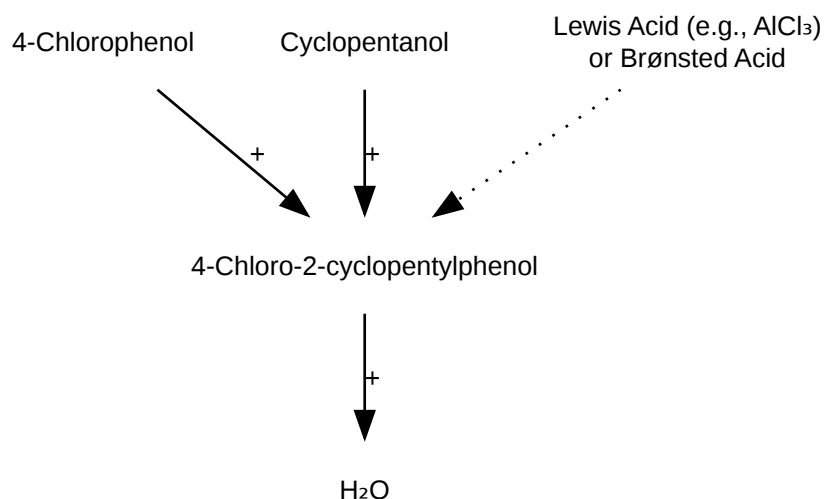


Figure 2: Proposed Synthesis via Friedel-Crafts Alkylation

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Caption: General scheme for the synthesis of **4-Chloro-2-cyclopentylphenol**.

Mechanistic Insights

The Friedel-Crafts alkylation proceeds via an electrophilic aromatic substitution mechanism. The role of the acid catalyst is to generate a cyclopentyl carbocation (or a related electrophilic species) from the cyclopentylating agent. This carbocation then attacks the electron-rich aromatic ring of 4-chlorophenol. The hydroxyl group is a strong activating group and an ortho-, para-director. Since the para-position is blocked by the chlorine atom, the electrophilic attack preferentially occurs at the ortho-position.

Representative Experimental Protocol

Disclaimer: The following protocol is a general representation of a Friedel-Crafts alkylation for the synthesis of alkylphenols and has not been specifically optimized for **4-Chloro-2-cyclopentylphenol**. Appropriate safety precautions should be taken when handling the listed reagents.

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, add 4-chlorophenol (1 equivalent) and a

suitable solvent (e.g., a non-polar solvent like hexane or dichloromethane).

- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add the Lewis acid catalyst (e.g., anhydrous aluminum chloride, 1.1 equivalents).
- **Addition of Alkylating Agent:** Slowly add cyclopentanol (1 equivalent) dropwise from the dropping funnel, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Cool the reaction mixture in an ice bath and quench by the slow addition of ice-cold water, followed by dilute hydrochloric acid.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **4-Chloro-2-cyclopentylphenol**.

Structural Elucidation and Characterization

Detailed experimental spectroscopic data for **4-Chloro-2-cyclopentylphenol** is not readily available in peer-reviewed literature. However, based on its structure, the expected spectral characteristics can be predicted.

¹H NMR Spectroscopy (Predicted)

- **Aromatic Protons (3H):** The three protons on the benzene ring will appear as a complex multiplet or as distinct doublets and a doublet of doublets in the range of δ 6.5-7.5 ppm.

- Phenolic Proton (1H): A broad singlet corresponding to the hydroxyl proton will be observed, typically in the range of δ 4.5-5.5 ppm, although its position can vary with concentration and solvent.
- Cyclopentyl Protons (9H): The protons on the cyclopentyl ring will appear as a series of multiplets in the upfield region, likely between δ 1.5-3.5 ppm. The proton on the carbon attached to the aromatic ring (methine proton) will be the most downfield of this group.

Aromatic Protons
dd, d, d

Phenolic Proton
s (broad)

Cyclopentyl Methine
m

Cyclopentyl Methylenes
m

Figure 3: Predicted ^1H NMR Splitting Pattern

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Caption: Conceptual representation of the expected ^1H NMR splitting.

^{13}C NMR Spectroscopy (Predicted)

- Aromatic Carbons (6C): Six signals are expected in the aromatic region (δ 110-160 ppm). The carbon bearing the hydroxyl group will be the most downfield, followed by the carbons bearing the cyclopentyl and chloro groups.
- Cyclopentyl Carbons (5C): Signals for the five carbons of the cyclopentyl ring will appear in the upfield region (δ 20-50 ppm).

Infrared (IR) Spectroscopy (Predicted)

- O-H Stretch: A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the hydroxyl group.
- C-H Stretch (Aromatic): Sharp peaks just above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} for the cyclopentyl group.
- C=C Stretch (Aromatic): Absorptions in the 1450-1600 cm^{-1} region.
- C-O Stretch: A strong band in the 1200-1260 cm^{-1} region.
- C-Cl Stretch: An absorption in the fingerprint region, typically around 1000-1100 cm^{-1} .

Mass Spectrometry (MS)

The mass spectrum should show a molecular ion peak (M^+) at m/z 196 and an $M+2$ peak at m/z 198 with an intensity ratio of approximately 3:1, which is characteristic of a compound containing one chlorine atom. Fragmentation would likely involve the loss of the cyclopentyl group and other characteristic cleavages of the phenol ring.

Biological Activity and Mechanism of Action

4-Chloro-2-cyclopentylphenol is classified as a germicide. The antimicrobial activity of phenolic compounds is generally attributed to their ability to disrupt the microbial cell membrane.

Mechanism of Action

- Membrane Disruption: The lipophilic nature of the cyclopentyl group facilitates the partitioning of the molecule into the lipid bilayer of the microbial cell membrane.
- Increased Permeability: The presence of the phenol disrupts the membrane's structure and function, leading to increased permeability.
- Leakage of Cellular Contents: This loss of membrane integrity results in the leakage of essential intracellular components, such as ions, ATP, and nucleic acids.

- Enzyme Inhibition: Phenolic compounds can also denature essential enzymes within the cell, further contributing to cell death.

The presence of the chlorine atom is also known to enhance the antimicrobial potency of phenols.

Antimicrobial Spectrum

While specific minimum inhibitory concentration (MIC) data for **4-Chloro-2-cyclopentylphenol** against a broad range of microorganisms is not readily available in the public literature, it is expected to be effective against a variety of bacteria and fungi, consistent with other halogenated phenols.

Safety, Handling, and Toxicology

Hazard Identification

Based on the Safety Data Sheet (SDS) for **4-Chloro-2-cyclopentylphenol**, the following hazard statements apply^[2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures

The following precautionary statements should be observed when handling this compound^[2]:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing.
- P312: Call a POISON CENTER or doctor if you feel unwell.

Toxicological Information

Detailed toxicological studies specifically on **4-Chloro-2-cyclopentylphenol** are limited in publicly accessible sources. As with other chlorophenols, it should be handled with care, assuming potential for toxicity upon ingestion, inhalation, or dermal absorption.

Conclusion

4-Chloro-2-cyclopentylphenol is a halogenated phenolic compound with established germicidal properties. Its molecular structure, featuring both a chloro and a cyclopentyl substituent, contributes to its enhanced lipophilicity and likely potent antimicrobial activity through membrane disruption. While a detailed experimental characterization is not widely published, this guide provides a comprehensive overview of its known and predicted properties, a plausible synthetic route, and essential safety information. This document serves as a valuable starting point for researchers and professionals in the fields of chemistry and drug development interested in exploring the potential of this and related compounds. Further research to determine its full antimicrobial spectrum and to obtain detailed experimental data would be of significant value to the scientific community.

References

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Sources

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